

A Comparative Analysis of Neomenthoglycol and Other Leading Insect Repellents

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive statistical analysis of the repellency data for **Neomenthoglycol** and its closely related compound, p-Menthane-3,8-diol (PMD), compared with other commercially available active ingredients: DEET, Picaridin, and IR3535. This document summarizes quantitative performance data, details common experimental protocols for efficacy testing, and illustrates the biological and experimental pathways involved.

Comparative Repellency Data

The following tables summarize the complete protection times (CPT) of various insect repellents against different mosquito species as reported in several studies. CPT is a standard metric for repellent efficacy, representing the duration a repellent prevents insect bites after application.

Table 1: Repellency Data for p-Menthane-3,8-diol (PMD) and a Menthol Derivative (MR08)



| Active Ingredient | Concentration | Mosquito Species | Complete Protection Time (Hours) | Reference |
|---|---------------|--------------------------------|----------------------------------|-------------------------------|
| Menthol Propylene Glycol Carbonate (MR08) | 30% | Anopheles gambiae s.l. | >7 (92.39% protection) | Kilonzo et al., 2012[1] |
| Menthol Propylene Glycol Carbonate (MR08) | 30% | Culex quinquefasciatus | 1 (100% protection) | Kilonzo et al., 2012[1] |
| p-Menthane-3,8- diol (PMD) | 20% | Aedes aegypti | ~6-8 | Carroll, S. P., 2008[2] |
| p-Menthane-3,8- diol (PMD) | Not Specified | Ochlerotatus taeniorhynchus | 3.8 (±1.4) | Barnard et al., 2002[3][4] |
| Oil of Lemon Eucalyptus (PMD) | Not Specified | Mosquitoes | up to 6 | The Medical Letter, 2025 |

Table 2: Comparative Repellency of DEET, Picaridin, and IR3535



| Active Ingredient | Concentration | Mosquito Species | Complete Protection Time (Hours) | Reference |
|------------------------|---------------|--------------------------------|--|----------------------------|
| DEET | 23.8% | Mosquitoes | 5 | University of Florida IFAS |
| DEET | 20% | Mosquitoes | 4 | University of Florida IFAS |
| DEET | 6.65% | Mosquitoes | 2 | University of Florida IFAS |
| DEET | 25% | Ochlerotatus taeniorhynchus | 5.6 (±0.5) | Barnard et al., 2002 |
| DEET | 30% | Anopheles gambiae s.l. | >7 (88.17% protection) | Kilonzo et al., 2012 |
| DEET | 30% | Culex quinquefasciatus | 1 (100% protection) | Kilonzo et al., 2012 |
| Picaridin | 20% | Mosquitoes and Ticks | up to 12 (spray), up to 14 (lotion) | Sawyer Products |
| Picaridin (KBR3023) | Not Specified | Ochlerotatus taeniorhynchus | 5.4 (±0.6) | Barnard et al., 2002 |
| IR3535 | 20% | Mosquitoes | 7.1 - 10.3 | Carroll, S. P., 2008 |
| IR3535 | 7.5% | Mosquitoes | 0.38 (23 minutes) | University of Florida IFAS |
| IR3535 | Not Specified | Ochlerotatus taeniorhynchus | 3.0 (±1.0) | Barnard et al., 2002 |

Experimental Protocols

The data presented in this guide are primarily derived from two standard laboratory-based efficacy tests: the Arm-in-Cage test and the Y-tube Olfactometer test.



Arm-in-Cage Test

The Arm-in-Cage test is a widely used method to evaluate the efficacy of topical insect repellents.

Objective: To determine the complete protection time (CPT) of a repellent formulation against biting insects under controlled laboratory conditions.

Procedure:

- Subject Preparation: A defined area on a human volunteer's forearm is marked. A specified dose of the repellent formulation is applied evenly to this area. The other forearm may be left untreated or treated with a control substance (e.g., ethanol).
- Mosquito Exposure: The treated forearm is inserted into a cage containing a known number of host-seeking female mosquitoes (e.g., 200 Aedes aegypti).
- Data Collection: The arm is exposed for a set period (e.g., 3 minutes) at regular intervals (e.g., every 30 minutes). The time to the first confirmed insect bite is recorded. A confirmed bite is often defined as a first bite followed by a second bite within a specified timeframe.
- Endpoint: The test for a given repellent is concluded when it fails to provide complete protection, or after a maximum predetermined time has elapsed. The CPT is then calculated.

Y-Tube Olfactometer Test

The Y-tube olfactometer is a behavioral assay used to assess the attractant or repellent properties of volatile chemicals.

Objective: To determine if a substance is a spatial repellent or an attractant to insects.

Procedure:

- Apparatus Setup: A Y-shaped glass or plastic tube is used. A stream of purified and humidified air is passed through each arm of the "Y".
- Odor Introduction: The test substance is introduced into the airflow of one arm (the "treatment arm"), while the other arm receives only the clean air (the "control arm"). Often,



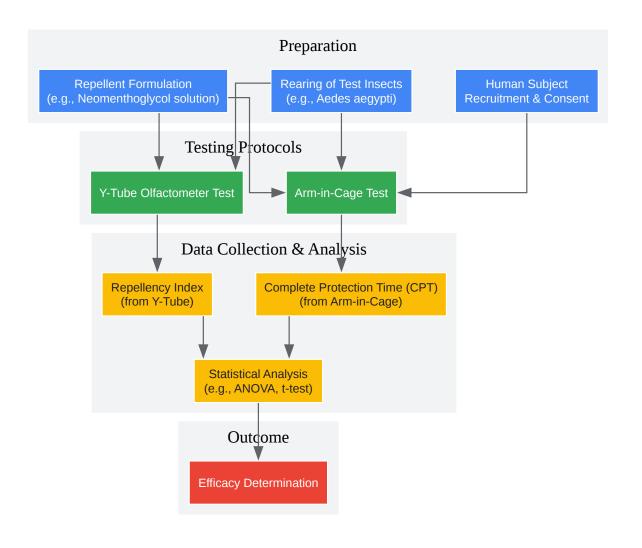
an attractant cue, such as a human hand, is presented in conjunction with the repellent in the treatment arm to test for masking effects.

- Insect Introduction: A single insect is released at the base of the Y-tube and is allowed a set amount of time to choose between the two arms.
- Data Collection: The choice of the insect (treatment or control arm) is recorded. This is repeated for a statistically significant number of insects.
- Analysis: The distribution of insects in the two arms is analyzed to determine if the test substance significantly repelled the insects compared to the control.

Visualizations

Experimental Workflow for Repellent Efficacy Testing



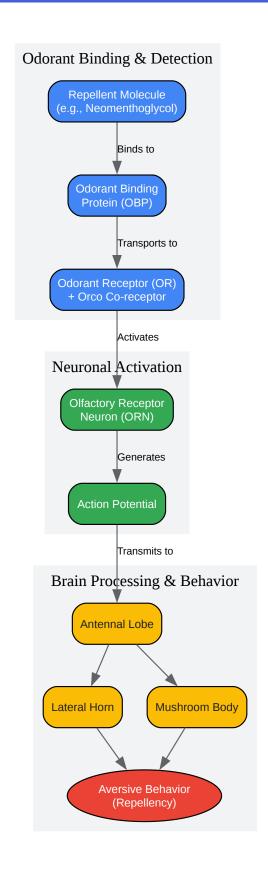


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Caption: Workflow for testing the efficacy of insect repellents.

Simplified Signaling Pathway of Insect Olfactory Repellency





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